

Physical properties including melting point and solubility of 3-(3-Nitrophenyl)-3-oxopropanenitrile

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Compound of Interest

Compound Name: 3-(3-Nitrophenyl)-3-oxopropanenitrile

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Technical Guide: Physical Properties of 3-(3-Nitrophenyl)-3-oxopropanenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known and expected physical properties of **3-(3-Nitrophenyl)-3-oxopropanenitrile**, also known as 3-nitrobenzoylacetonitrile. Due to the limited availability of experimental data in publicly accessible literature, this guide also furnishes standardized experimental protocols for the determination of its key physical characteristics, namely melting point and solubility.

Core Compound Properties

3-(3-Nitrophenyl)-3-oxopropanenitrile is a multifaceted organic compound with potential applications in chemical synthesis. Its physical state is reported to be a yellow solid. However, a precise melting point for this compound is not consistently reported in scientific literature or chemical databases.

Solubility Profile

While specific quantitative solubility data for **3-(3-Nitrophenyl)-3-oxopropanenitrile** is scarce, a qualitative solubility profile can be inferred from the behavior of structurally similar compounds, such as 3-nitrobenzonitrile. The expected solubility in a range of common laboratory solvents is summarized in the table below.^[1]

Solvent Class	Solvent Examples	Expected Solubility
Polar Aprotic	Acetone, Acetonitrile, Ethyl Acetate	Soluble
Polar Protic	Methanol, Ethanol	Soluble
Nonpolar	Toluene	Slightly Soluble
Nonpolar	Cyclohexane	Insoluble
Aqueous	Water	Insoluble

Experimental Protocols

To facilitate further research and characterization of **3-(3-Nitrophenyl)-3-oxopropanenitrile**, detailed experimental protocols for determining its melting point and solubility are provided below.

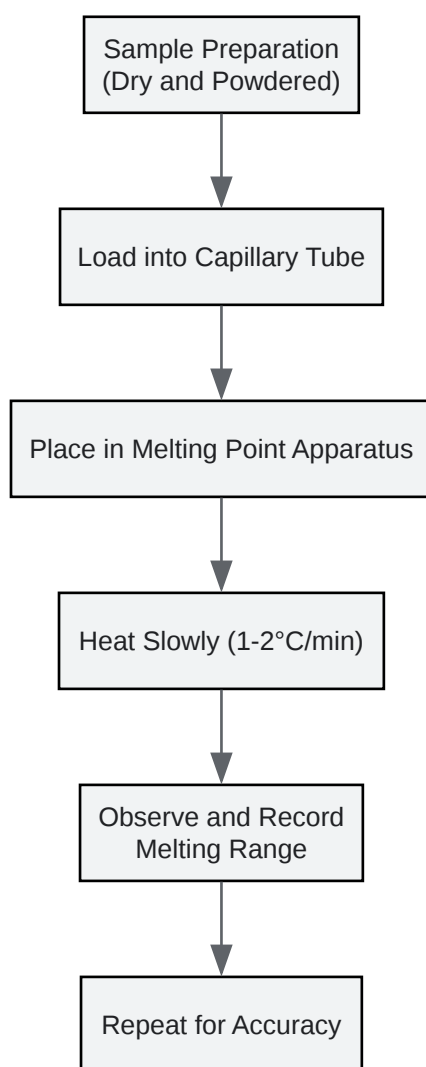
3.1. Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.^[2]^[3] A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.^[2]

Methodology:

- **Sample Preparation:** A small quantity of the dry, crystalline **3-(3-Nitrophenyl)-3-oxopropanenitrile** is finely powdered.^[3]
- **Capillary Tube Loading:** The powdered sample is packed into a capillary tube to a height of approximately 3 mm.^[4] This is achieved by tapping the sealed end of the capillary tube on a hard surface to ensure dense packing.^[4]

- Apparatus Setup: The loaded capillary tube is placed in a melting point apparatus (e.g., Mel-Temp or Thiele tube).[4]
- Heating: The sample is heated at a steady and slow rate, typically 1-2°C per minute, especially when approaching the anticipated melting point.
- Observation and Recording: The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample has completely liquefied is recorded as the completion of melting. This range represents the melting point of the substance.[5]
- Verification: For accuracy, the determination should be repeated at least twice with fresh samples.



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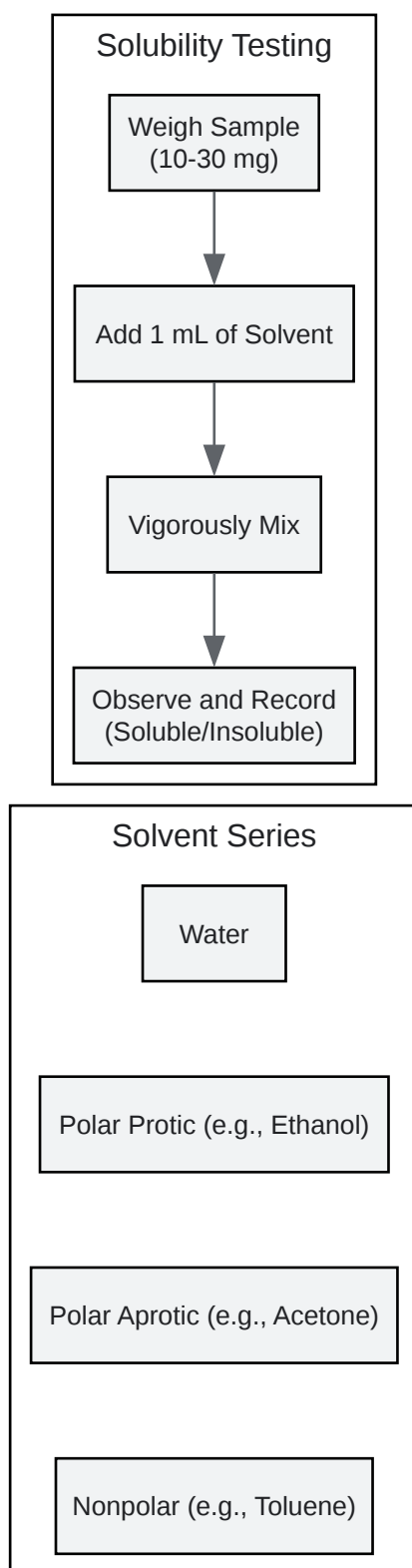
Workflow for Melting Point Determination

3.2. Qualitative Solubility Determination

Understanding the solubility of a compound is crucial for its application in synthesis, purification, and formulation.

Methodology:

- Sample Preparation: Weigh approximately 10-30 mg of **3-(3-Nitrophenyl)-3-oxopropanenitrile**.^{[6][7]}
- Solvent Addition: Place the sample into a small test tube and add 1 mL of the chosen solvent.^{[6][8]}
- Mixing: Vigorously shake or stir the mixture for approximately 30-60 seconds.^{[6][8]}
- Observation: Observe the mixture to determine if the solid has completely dissolved. If the solid is entirely dissolved, it is deemed "soluble." If it remains undissolved, it is "insoluble." If a portion dissolves, it can be classified as "partially soluble."^[8]
- Systematic Testing: This procedure is repeated for a range of solvents with varying polarities to establish a comprehensive solubility profile.^{[8][9]} A systematic approach, starting with water and followed by solvents of decreasing polarity, is often employed.^[9]



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Workflow for Qualitative Solubility Determination

Conclusion

While specific experimental data for the physical properties of **3-(3-Nitrophenyl)-3-oxopropanenitrile** are not widely published, this guide provides a framework for its characterization based on the properties of analogous compounds and standard analytical procedures. The provided protocols for melting point and solubility determination offer a clear path for researchers to establish these fundamental physical constants, which are essential for the compound's use in further synthetic applications and drug development endeavors.

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